

Abstract

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Compound of Interest

Compound Name: *Solenopsin A*

Cat. No.: *B1215803*

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Adenosine, an endogenous purine nucleoside, is a critical signaling molecule that modulates a vast array of physiological and pathological processes. It exerts its effects through four distinct G protein-coupled receptors (GPCRs): A₁, A_{2A}, A_{2B}, and A₃. These receptors are ubiquitously expressed and play pivotal roles in the central nervous system, cardiovascular system, and immune system. In the context of disease, the adenosine pathway has emerged as a significant therapeutic target, particularly in cancer immunotherapy where high concentrations of extracellular adenosine within the tumor microenvironment contribute to profound immune suppression.^{[1][2]} This guide provides a comprehensive technical overview of adenosine signaling, summarizes key quantitative data for receptor ligands, details essential experimental protocols for studying adenosine pathways, and presents visual diagrams of core signaling cascades and experimental workflows to facilitate a deeper understanding for researchers and professionals in drug development.

Adenosine Signaling Pathways

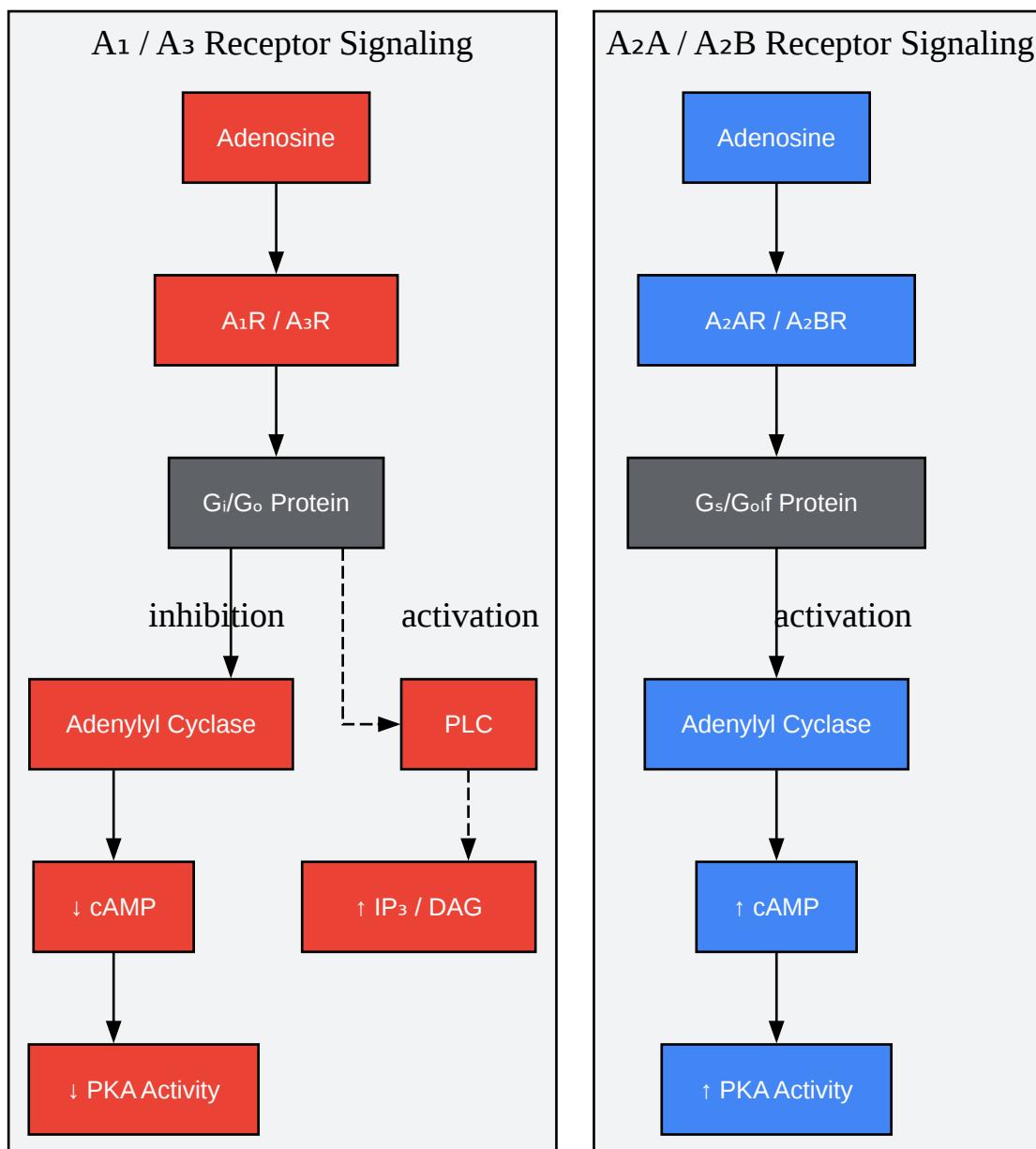
Adenosine is primarily produced from the metabolism of adenosine triphosphate (ATP).^[3] Its signaling is mediated by four receptor subtypes, which are coupled to different G proteins, leading to distinct downstream effects.^{[3][4]}

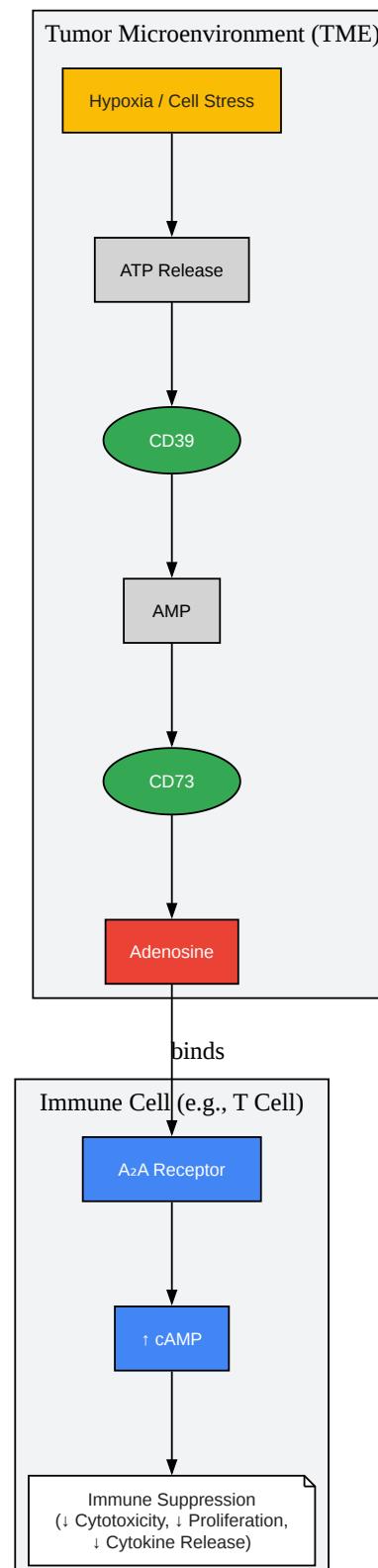
- A₁ and A₃ Receptors: These receptors predominantly couple to inhibitory G proteins (G_i/G_o). Their activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels and reduced Protein Kinase A (PKA) activity.^{[3][5]} In some cellular contexts, they can also activate Phospholipase C (PLC).^{[3][6]}

- A₂A and A₂B Receptors: These receptors couple to stimulatory G proteins (G_s/G_{olf}). Their activation stimulates adenylyl cyclase, leading to an increase in intracellular cAMP and subsequent activation of PKA.[3][5]

The differential expression and affinity of these receptors in various tissues allow adenosine to exert a wide range of, and sometimes opposing, biological functions.[7]

Signaling Pathway Diagrams







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